

6-Chloropyridin-3-amine: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 6-Chloropyridin-3-amine

Cat. No.: B041692

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **6-Chloropyridin-3-amine**, a chemical intermediate used in pharmaceutical and scientific research. Adherence to these guidelines is crucial for minimizing risks and ensuring a safe laboratory environment.

Chemical Identification and Properties

This section details the fundamental physical and chemical properties of **6-Chloropyridin-3-amine**.

Property	Value	Source
Chemical Name	6-Chloropyridin-3-amine	ChemScene[1]
Synonyms	3-Amino-6-chloropyridine, 5-Amino-2-chloropyridine	ECHEMI[2], ChemicalBook[3]
CAS Number	5350-93-6	ChemScene[1]
Molecular Formula	C ₅ H ₅ ClN ₂	ChemScene[1]
Molecular Weight	128.56 g/mol	ChemScene[1]
Appearance	Brown to reddish-brown solid	ChemScene[1]
Purity (HPLC)	≥ 97.25%	ChemScene[1]
Storage Conditions	2-8°C, protect from light	ChemScene[1]

Hazard Identification and Classification

6-Chloropyridin-3-amine is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin
Acute Toxicity, Inhalation	Category 3	H331: Toxic if inhaled
Skin Irritation	Category 2	H315: Causes skin irritation
Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure	Category 3	H335: May cause respiratory irritation

Note: Classifications for a similar compound, N-butyl-**6-chloropyridin-3-amine**, were also considered in the absence of complete data for the primary compound.[4]

Signal Word: Danger

Hazard Pictograms:

- Skull and Crossbones (Acute Toxicity)
- Exclamation Mark (Skin/Eye Irritation, Respiratory Irritation)

Precautionary Measures and Personal Protective Equipment (PPE)

Strict adherence to the following precautionary statements is mandatory when handling **6-Chloropyridin-3-amine**. [2][4]

Precautionary Code	Statement
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P264	Wash hands and skin thoroughly after handling.
P270	Do not eat, drink or smoke when using this product.
P271	Use only outdoors or in a well-ventilated area.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P301+P310	IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.
P302+P352	IF ON SKIN: Wash with plenty of soap and water.
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P403+P233	Store in a well-ventilated place. Keep container tightly closed.
P405	Store locked up.
P501	Dispose of contents/container in accordance with local/regional/national/international regulations.

Recommended Personal Protective Equipment (PPE)

The following PPE is required for handling **6-Chloropyridin-3-amine**:

PPE Type	Specification
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).[2]
Skin Protection	Compatible chemical-resistant gloves (inspect before use). Fire/flammable resistant and impervious clothing.[2]
Respiratory Protection	Government-approved respirator if exposure limits are exceeded or irritation is experienced. [2][4]
Body Protection	Protective clothing and boots as required by the situation.[4]

Safe Handling and Storage Protocols

Handling

- Handle in a well-ventilated place, preferably under a chemical fume hood.[2][5]
- Avoid formation of dust and aerosols.[2]
- Avoid contact with skin, eyes, and clothing.[4]
- Do not breathe vapor or dust.[4]
- Use non-sparking tools to prevent electrostatic discharge.[2]
- Wash hands thoroughly after handling.[4]

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[2]
- Keep away from heat, sparks, open flames, and hot surfaces.[5]
- Store apart from incompatible materials such as strong oxidizing agents.[5]

- Store locked up.[4]

Emergency Procedures

First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention immediately.[2]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water for at least 15 minutes. Consult a doctor.[2][4]
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing and seek medical attention.[5]
Ingestion	If swallowed, rinse mouth with water. Do NOT induce vomiting. Immediately call a POISON CENTER or doctor/physician.[5]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, alcohol-resistant foam, or sand.[3][4]
- Specific Hazards: May emit toxic fumes under fire conditions.[4]
- Protective Equipment: Wear a self-contained breathing apparatus and protective clothing to prevent contact with skin and eyes.[3]

Accidental Release Measures

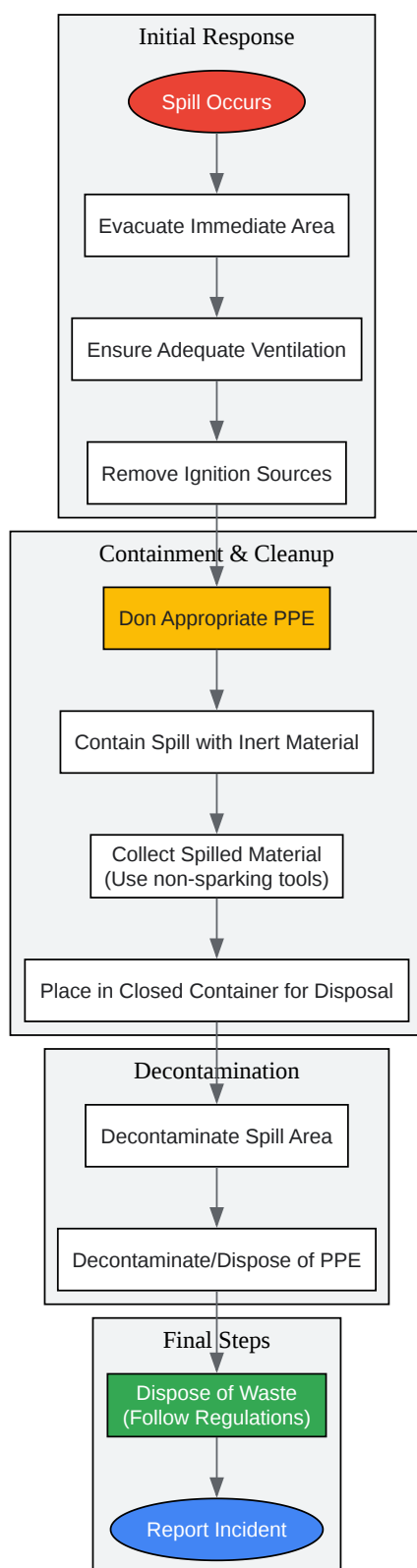
- Personal Precautions: Use personal protective equipment. Avoid dust formation and breathing vapors, mist, or gas. Ensure adequate ventilation. Evacuate personnel to safe

areas.^[2]^[3]

- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.^[2]
- Containment and Cleanup: Collect and arrange for disposal. Keep in suitable, closed containers for disposal. Use spark-proof tools and explosion-proof equipment. Ventilate the area and wash the spill site after material pickup is complete.^[2]^[5]

Experimental Workflow: Accidental Spill Response

The following diagram outlines the logical workflow for responding to an accidental spill of **6-Chloropyridin-3-amine**.



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Caption: Workflow for handling accidental spills of **6-Chloropyridin-3-amine**.

Toxicity Data

Quantitative toxicological data such as LD50 (Lethal Dose, 50%) and LC50 (Lethal Concentration, 50%) for **6-Chloropyridin-3-amine** are not readily available in the consulted safety data sheets.[2][3][5] The substance should be handled as if it is highly toxic based on its GHS classification.

Disposal Considerations

Dispose of **6-Chloropyridin-3-amine** and its container in accordance with all applicable local, regional, national, and international regulations.[4] Do not discharge into the environment.[2] Adhered or collected material should be promptly disposed of.[3]

Disclaimer: This guide is intended for informational purposes only and is based on publicly available safety data sheets. It is not a substitute for a comprehensive risk assessment by qualified professionals. Always consult the most current Safety Data Sheet (SDS) from your supplier before handling this chemical.

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